

Application Notes and Protocols for Pinealon Peptide in Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pinealon*

Cat. No.: *B12403371*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the reconstitution, storage, and a representative experimental use of **Pinealon** peptide (Glu-Asp-Arg), a synthetic tripeptide bioregulator investigated for its neuroprotective and geroprotective properties.

Chemical and Physical Properties of Pinealon

A thorough understanding of **Pinealon**'s properties is essential for its proper handling and use in research applications.

Property	Value	Source
Amino Acid Sequence	Glu-Asp-Arg	[1][2][3]
Molecular Formula	C15H26N6O8	[2][3]
Molecular Weight	418.407 g/mol	[2][3]
Appearance	White lyophilized solid	[4]
Solubility	High water solubility is reported.[5] For research purposes, reconstitution in bacteriostatic water is recommended.	
Isoelectric Point (pI)	An experimentally determined pI is not readily available in the reviewed literature. Based on its amino acid composition (two acidic residues: Glutamic Acid, Aspartic Acid; one basic residue: Arginine), a theoretical pI can be estimated to be in the acidic range. However, this should be confirmed experimentally for specific applications such as isoelectric focusing.	

Reconstitution of Lyophilized Pinealon

Proper reconstitution of lyophilized **Pinealon** is critical to maintain its stability and biological activity. It is recommended to work in a sterile environment, such as a laminar flow hood, to prevent contamination.[6]

Materials:

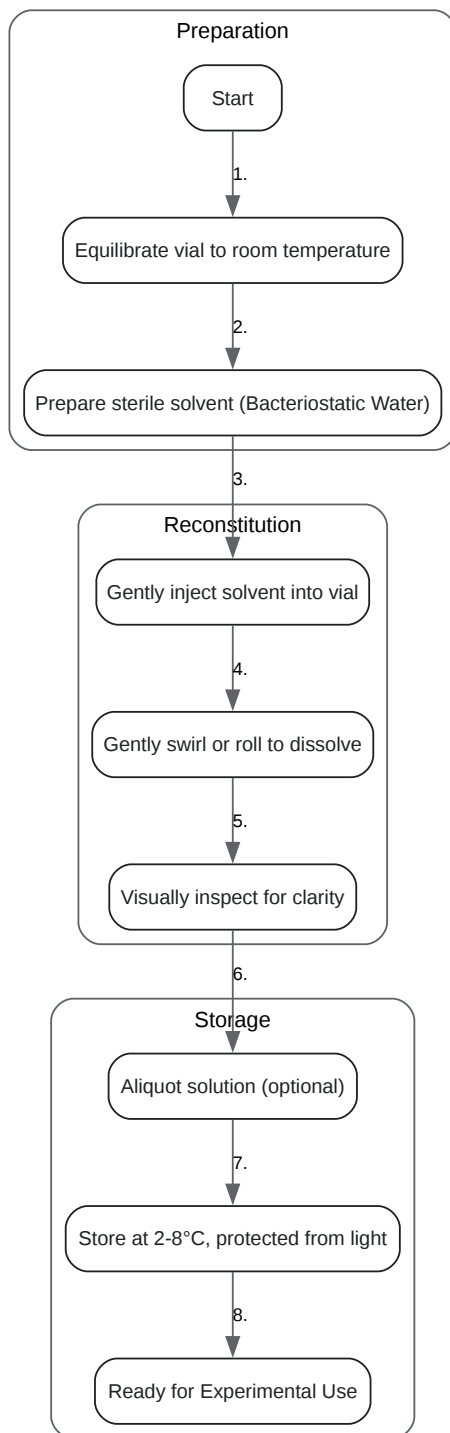
- Vial of lyophilized **Pinealon**

- Bacteriostatic water (0.9% benzyl alcohol) or sterile water for injection
- Sterile syringes and needles
- Alcohol swabs

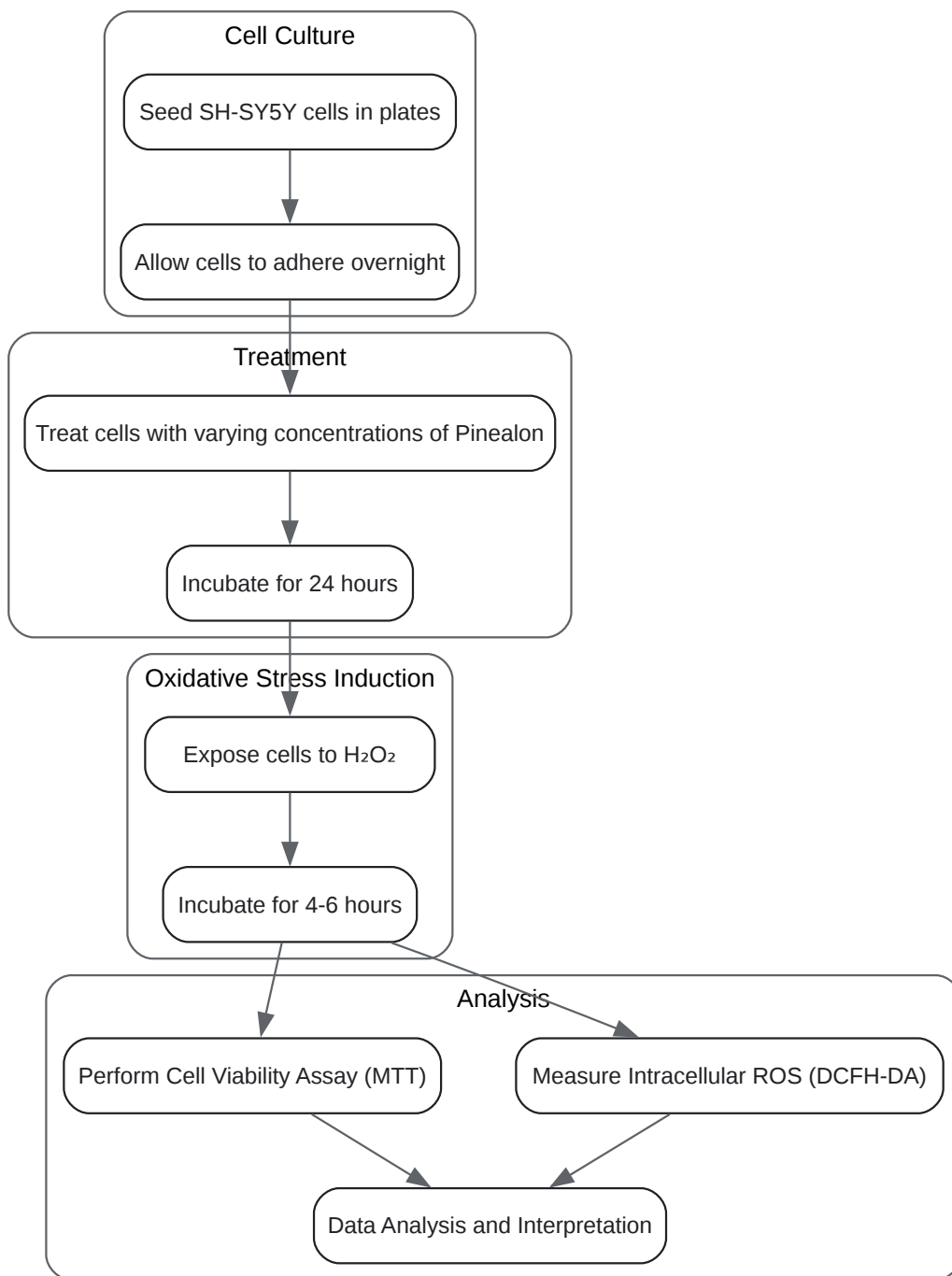
Protocol:

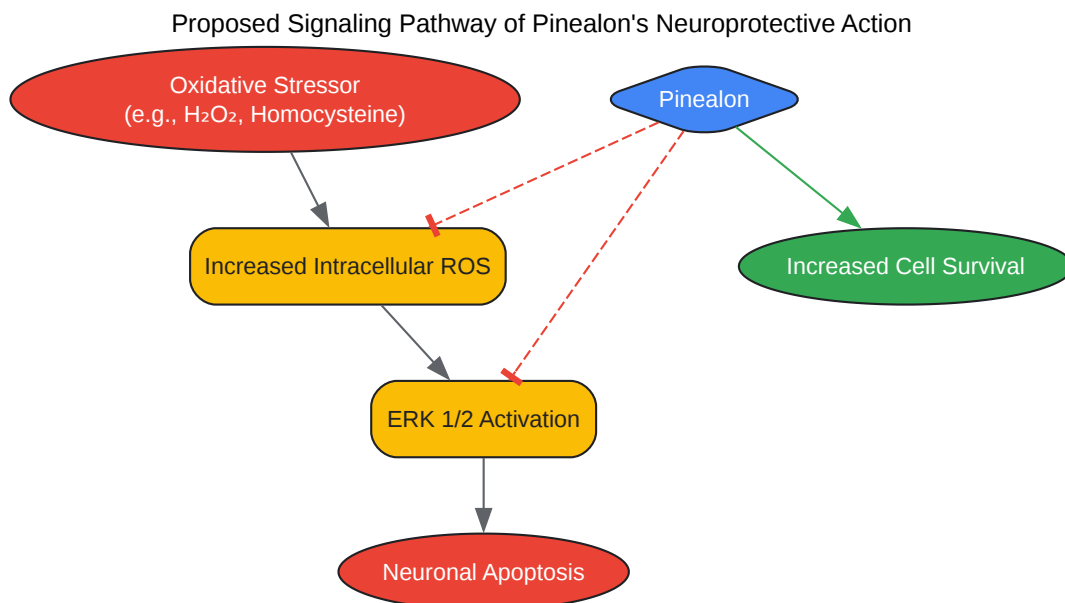
- **Equilibration:** Allow the vial of lyophilized **Pinealon** to reach room temperature before opening to prevent condensation, which can compromise the peptide's stability.[7]
- **Solvent Preparation:** Using a sterile syringe, draw the desired volume of bacteriostatic water. A common reconstitution protocol for a 20 mg vial of **Pinealon** is to use 3.0 mL of bacteriostatic water, resulting in a concentration of approximately 6.67 mg/mL.[7]
- **Reconstitution:** Gently inject the bacteriostatic water into the **Pinealon** vial, directing the stream against the side of the vial to avoid foaming.[6]
- **Dissolution:** Gently swirl or roll the vial until the lyophilized powder is completely dissolved. Do not shake or vortex, as this can cause degradation of the peptide.[8][9]
- **Visual Inspection:** The reconstituted solution should be clear and free of any particulate matter.[9]

Workflow for Pinealon Reconstitution



Experimental Workflow for In Vitro Neuroprotection Assay





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- To cite this document: BenchChem. [Application Notes and Protocols for Pinealon Peptide in Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12403371#how-to-reconstitute-and-store-pinealon-peptide-for-research]

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